

2-Amino-3,4,5-trifluorobenzoic acid safety and handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-3,4,5-trifluorobenzoic acid

Cat. No.: B1291705

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of **2-Amino-3,4,5-trifluorobenzoic acid**

Disclaimer: Specific safety and toxicological data for **2-Amino-3,4,5-trifluorobenzoic acid** is not readily available. The following guide is based on data from structurally similar compounds, including various amino-fluorobenzoic acids and trifluorobenzoic acids. Researchers and drug development professionals should handle this compound with caution and perform a thorough risk assessment before use.

Introduction

2-Amino-3,4,5-trifluorobenzoic acid is a fluorinated aromatic compound with potential applications in pharmaceutical and chemical synthesis. As with any novel chemical entity, a comprehensive understanding of its safety and handling protocols is paramount for ensuring the well-being of laboratory personnel and the integrity of research. This guide provides a detailed overview of the known and anticipated hazards, safe handling procedures, and emergency responses associated with this class of compounds.

Hazard Identification and Classification

Based on analogous compounds, **2-Amino-3,4,5-trifluorobenzoic acid** is anticipated to be classified under the Globally Harmonized System (GHS) as follows:

Table 1: Anticipated GHS Hazard Classification

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation
Acute Toxicity, Oral (Potential)	Category 4	H302: Harmful if swallowed

Note: These classifications are extrapolated from similar compounds and should be treated as provisional.

Physical and Chemical Properties

While a comprehensive experimental profile for **2-Amino-3,4,5-trifluorobenzoic acid** is not available, some properties can be calculated or inferred.

Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₄ F ₃ NO ₂	N/A
Molecular Weight	191.11 g/mol	Calculated
Appearance	Expected to be a solid powder or crystalline material. [1]	Inferred
Melting Point	Not available	N/A
Boiling Point	Not available	N/A
Solubility	Likely soluble in organic solvents such as DMSO and DMF. [2]	Inferred

Experimental Protocols (General)

Specific experimental safety data for this compound are not available. However, the following are general protocols for assessing the hazards of a new chemical substance:

- Skin Irritation/Corrosion: Typically evaluated using in vitro methods with reconstructed human epidermis (RhE) models (e.g., OECD Test Guideline 431 and 439).
- Eye Irritation/Damage: Assessed using methods such as the Bovine Corneal Opacity and Permeability (BCOP) test or the Reconstructed human Cornea-like Epithelium (RhCE) test (e.g., OECD Test Guideline 437 and 492).
- Acute Oral Toxicity: Generally determined in rodents following OECD Test Guideline 420, 423, or 425. This involves administering the substance and observing for morbidity and mortality.

Signaling Pathways and Experimental Workflows

The following diagrams illustrate general workflows for chemical safety and handling.

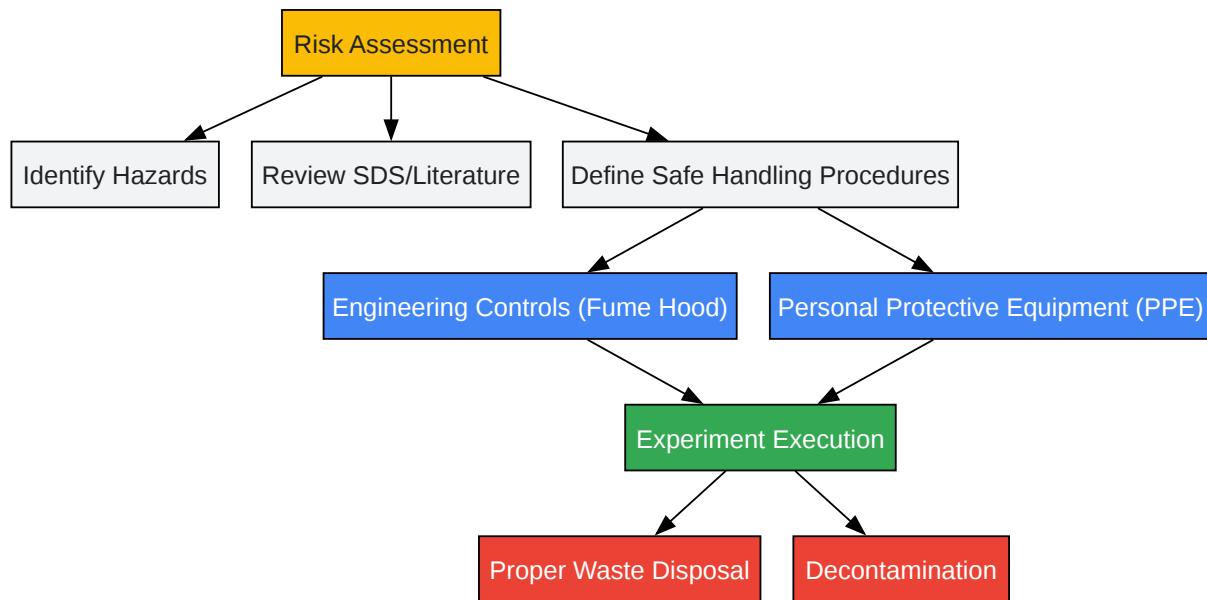


Figure 1: General Laboratory Chemical Handling Workflow

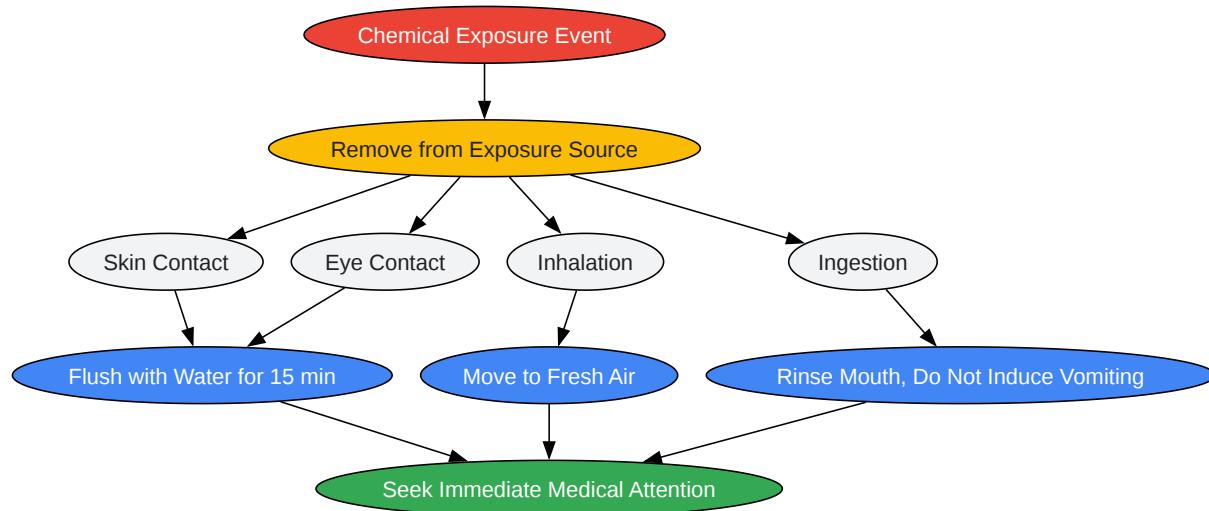


Figure 2: Emergency Response for Chemical Exposure

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Amino-3-fluorobenzoic acid CAS#: 825-22-9 [m.chemicalbook.com]
- 2. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [2-Amino-3,4,5-trifluorobenzoic acid safety and handling]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1291705#2-amino-3-4-5-trifluorobenzoic-acid-safety-and-handling>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com